Application Notes and Protocols for Recombinant Mouse Leptin Administration

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Compound of Interest

Compound Name:	*LEPTIN, MOUSE*
CAS No.:	*181030-10-4*
Cat. No.:	*B1170055*

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These comprehensive application notes provide researchers, scientists, and drug development professionals with detailed protocols for the administration of recombinant mouse leptin in preclinical studies.

Introduction

Leptin, a 16 kDa hormone predominantly secreted by adipocytes, plays a critical role in the regulation of energy homeostasis, neuroendocrine function, and metabolism.[1][2] It exerts its effects by binding to the leptin receptor (Ob-R), which triggers intracellular signaling cascades, most notably the JAK/STAT and PI3K pathways, primarily within the hypothalamus.[3][4][5] The administration of recombinant mouse leptin is a fundamental experimental tool to investigate metabolic disorders such as obesity and diabetes.[1]

Preparation of Recombinant Mouse Leptin for In Vivo Administration

Proper preparation and handling of recombinant mouse leptin are crucial for maintaining its biological activity.

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Reconstitution of Lyophilized Leptin:

Lyophilized recombinant mouse leptin should be reconstituted in a sterile buffer. Specific instructions may vary by supplier, but a general protocol is as follows:

- Briefly centrifuge the vial to ensure the lyophilized powder is at the bottom.[2]
- Aseptically reconstitute the leptin in sterile, distilled water or a buffer such as 20 mM Tris-HCl, pH 8.0, to a stock concentration of 1-5 mg/mL.[2]
- For further dilutions, it is recommended to use an aqueous buffer supplemented with a carrier protein like 0.1-1.0% Bovine Serum Albumin (BSA) to enhance stability.[2]

Storage:

- Lyophilized Protein: Stable for up to a year when stored desiccated at -20°C to -70°C.[1]
- Reconstituted Stock Solution: Store in working aliquots at -20°C to -70°C to avoid repeated freeze-thaw cycles. It is stable for up to one month at 2-8°C.[1][2][6]

Experimental Protocols

The choice of administration route and dosage depends on the specific research question and mouse model.

Intraperitoneal (IP) Injection

IP injections are a common method for systemic leptin delivery, resulting in a rapid increase in circulating leptin levels.

Protocol:

- Dilute the reconstituted leptin stock solution to the desired final concentration in sterile phosphate-buffered saline (PBS).
- Administer the leptin solution via intraperitoneal injection. Injection volumes typically range from 100 to 200 µL.

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- Dosages can vary significantly. A common dose for ob/ob mice is 5 µg of leptin per gram of body weight, administered once daily.[1][2]
- For dose-response studies, a range of concentrations can be used to assess the physiological effects.

Continuous Infusion via Osmotic Minipumps

This method provides a constant and sustained delivery of leptin, mimicking a more physiological state compared to bolus injections.

Protocol:

- Acclimatize mice to their housing conditions.
- Record baseline food intake and body weight for several days.[7]
- Fill Alzet miniosmotic pumps with the appropriate concentration of recombinant leptin solution according to the manufacturer's instructions.
- Surgically implant the minipumps into the peritoneal cavity of the mice under anesthesia.[7]
- Monitor the mice for recovery and continue to measure food intake and body weight daily.
- Infusion rates can range from 1 to 42 µ g/day depending on the experimental goals.[7][8]

Intracerebroventricular (ICV) Injection

ICV administration delivers leptin directly into the central nervous system, bypassing the blood-brain barrier and allowing for the study of its central effects at lower doses.

Protocol:

- Surgically implant a cannula into the third ventricle of the mouse brain under stereotaxic guidance.
- Allow the mice to recover from surgery.
- Dissolve recombinant leptin in sterile artificial cerebrospinal fluid (aCSF).

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- Inject a small volume (typically 0.5 µg of leptin) directly into the third ventricle via the implanted cannula.[9]
- Monitor for changes in food intake and body weight.

Quantitative Data Summary

The following tables summarize the effects of recombinant mouse leptin administration on key metabolic parameters observed in various studies.

Table 1: Effects of Continuous Leptin Infusion in ob/ob and Lean Mice[7][8]

Parameter	Mouse Strain	Leptin Dose (µg/day)	Duration (days)	Outcome
Food Intake	ob/ob	2	7	Reduced
ob/ob	10	7	Maximally reduced (~20% of control)	
Lean	10, 42	7	Transiently suppressed	
Body Weight	ob/ob	2	7	Reduced
Lean	10, 42	7	Transiently reduced	
Serum Insulin	ob/ob	2	7	Reduced
ob/ob	10	7	Normalized	
Serum Glucose	ob/ob	All doses	7	Reduced
Rectal Temp	ob/ob	10, 42	7	Increased

Table 2: Effects of Daily Intraperitoneal Leptin Injections in ob/ob Mice[1][2]

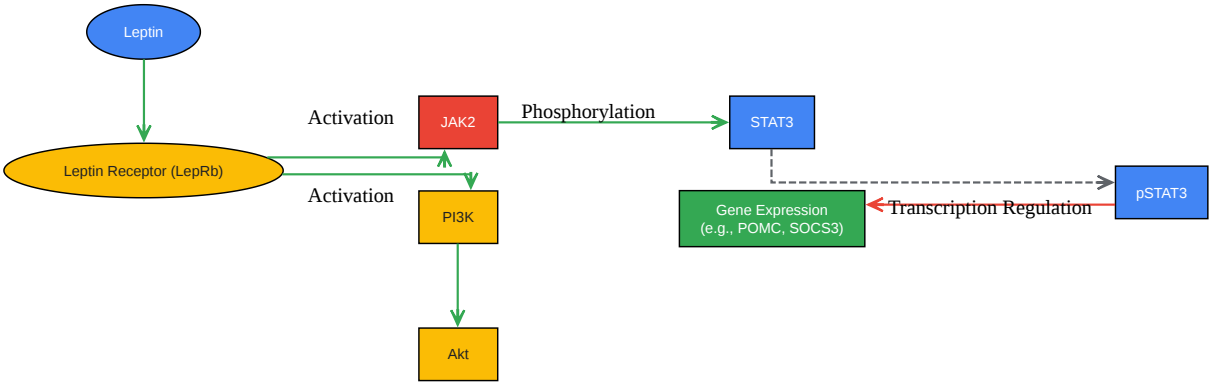
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Parameter	Mouse Strain	Leptin Dose (µg/g body weight)	Duration (days)	Outcome
Body Weight	ob/ob	5	7-14	Significantly reduced
Food Consumption	ob/ob	5	14	Significantly reduced
Plasma Glucose	ob/ob	5	14	Significantly reduced

Visualization of Signaling Pathways and Workflows

Leptin Signaling Pathway

Leptin binding to its receptor (LepRb) activates several downstream signaling cascades, with the JAK2/STAT3 pathway being the most prominent.[3] This leads to the transcription of genes that regulate energy balance.[3]



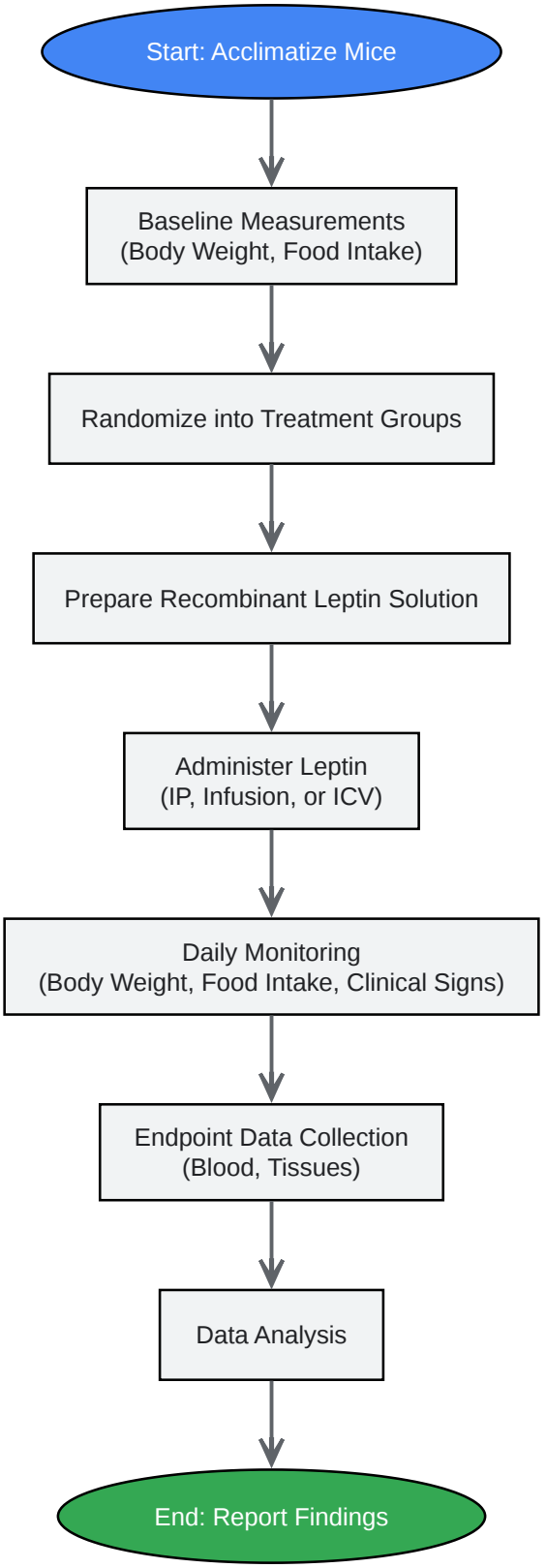
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Caption: Leptin signaling cascade via JAK/STAT and PI3K pathways.

Experimental Workflow for In Vivo Leptin Administration

A generalized workflow for conducting an in vivo study with recombinant mouse leptin is outlined below.

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